

# 1-Naphthol-3,6-disulfonic acid chemical structure and properties

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Compound of Interest

Compound Name: 1-Naphthol-3,6-disulfonic acid

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# An In-depth Technical Guide to 1-Naphthol-3,6-disulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **1-Naphthol-3,6-disulfonic acid**. This compound, also known as 4-hydroxynaphthalene-2,7-disulfonic acid or RG acid, is a significant intermediate in the synthesis of various organic molecules, particularly azo dyes. While its role as a pharmaceutical intermediate is noted, its primary applications lie in the chemical and dye manufacturing industries.

### **Chemical Structure and Identification**

**1-Naphthol-3,6-disulfonic acid** is an organic compound featuring a naphthalene core substituted with one hydroxyl (-OH) group and two sulfonic acid (-SO₃H) groups.

IUPAC Name: 4-hydroxynaphthalene-2,7-disulfonic acid[1][2]

Synonyms: 1-Hydroxy-3,6-naphthalenedisulfonic acid, RG acid, Violet acid[3]

Molecular Formula: C<sub>10</sub>H<sub>8</sub>O<sub>7</sub>S<sub>2</sub>[1][2]



The structure consists of a naphthalene bicyclic system. The hydroxyl group is located at position 1, and the two sulfonic acid groups are at positions 3 and 6. The compound is often supplied and used as its disodium salt.

## **Physicochemical and Quantitative Properties**

**1-Naphthol-3,6-disulfonic acid** is typically a solid at room temperature and is soluble in water. The presence of two sulfonic acid groups makes it a strong acid. The quantitative properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	304.3 g/mol (Acid)	[1]
348.26 g/mol (Disodium Salt, anhydrous)	[4]	
Appearance	Grey to brownish or white to off-white powder	[4]
Melting Point	> 300 °C	[4]
Density	1.816 g/cm <sup>3</sup>	[4]
Solubility	Soluble in water	
Acidity (pKa)	Sulfonic acid groups: Strongly acidic (pKa < 1, predicted).  Hydroxyl group: Experimental value not readily available in cited literature.	[4][5]
CAS Number	578-85-8 (Acid)	[1]
20349-39-7 (Disodium Salt)	[4]	_
330581-20-9 (Disodium Salt Hydrate)		

## **Experimental Protocols**



Detailed methodologies for the synthesis and analysis of **1-Naphthol-3,6-disulfonic acid** are provided below.

# Synthesis from 1-Amino-8-naphthol-3,6-disulfonic acid (H-Acid)

A common method for preparing **1-Naphthol-3,6-disulfonic acid** is through the reductive deamination of **1-**Amino-8-naphthol-**3,6-disulfonic acid** (H-Acid) via a diazonium salt intermediate.

Overall Reaction: 1-Amino-8-naphthol-3,6-disulfonic acid  $\rightarrow$  [Diazonium Salt Intermediate]  $\rightarrow$  **1-Naphthol-3,6-disulfonic acid** 

#### Methodology:

- Diazotization:
  - Suspend 20g of 1-Amino-8-naphthol-3,6-disulfonic acid in approximately 95 mL of water.
  - Adjust the pH to 7.0 by adding 10 N sodium hydroxide solution to dissolve the H-Acid.
  - Add a stoichiometric amount of 4 N sodium nitrite solution to the mixture.
  - In a separate beaker, prepare a solution of 25 mL of 10 N hydrochloric acid over 78 g of ice to achieve a temperature of approximately -10 °C.
  - Slowly add the H-Acid/sodium nitrite solution to the ice/acid mixture over 4 hours,
     maintaining the temperature between 0-5 °C to form the diazonium salt suspension.
- Reductive Deamination (Example using Glucose):
  - Filter the formed diazonium salt from the reaction mixture.
  - Suspend the diazonium salt in 105 mL of water.
  - Prepare a slurry of 8.33 g of glucose in 20 mL of water and add it to the diazonium salt suspension.



- Prepare 80 mL of 12.5% sodium hydroxide solution and heat it to 80 °C.
- Add the diazonium salt/glucose suspension to the hot sodium hydroxide solution over one hour.
- Maintain the reaction at 80 °C for several hours (e.g., 3 hours) to ensure the complete splitting of the diazo group.
- Purification and Isolation:
  - Cool the reaction mixture to room temperature and neutralize with dilute hydrochloric acid.
  - Add 2 to 5 times the reaction volume of ethanol to precipitate inorganic salts.
  - Filter the mixture to remove the precipitated salts.
  - Evaporate the ethanol-water filtrate to dryness to obtain the crude product.
  - The product can be further purified by recrystallization if necessary. The yield is typically around 69-70%.

# Analytical Method: High-Performance Liquid Chromatography (HPLC)

This representative HPLC method is based on protocols for analyzing naphthalenedisulfonic acid isomers and can be adapted for the quantitative analysis of **1-Naphthol-3,6-disulfonic** acid.

#### Methodology:

- Standard Preparation:
  - Accurately weigh a reference standard of 1-Naphthol-3,6-disulfonic acid and dissolve it in the mobile phase to prepare a stock solution (e.g., 100 μg/mL).
  - $\circ$  Perform serial dilutions of the stock solution to create a series of calibration standards (e.g., 1, 5, 10, 20, 40, 60  $\mu$ g/mL).



#### • Sample Preparation:

- Dissolve the sample to be analyzed in the mobile phase to an expected concentration within the calibration range.
- Filter the sample solution through a 0.45 μm syringe filter before injection to remove particulate matter.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm particle size).[3]
  - Mobile Phase: 40% Methanol in water, containing 4.5 mmol/L tetrabutylammonium bromide (TBAB) as an ion-pairing agent. Adjust pH if necessary with a suitable acid (e.g., HCl).[3]
  - Flow Rate: 1.0 mL/min.[3]
  - Injection Volume: 10 μL.[3]
  - Detector: UV-Vis Detector.
  - Detection Wavelength: 280 nm.[3]
  - Column Temperature: Ambient or controlled at 30 °C.

#### Analysis:

- Inject the series of standard solutions to generate a calibration curve by plotting peak area against concentration.
- Inject the prepared sample solution.
- Quantify the amount of 1-Naphthol-3,6-disulfonic acid in the sample by comparing its
  peak area to the calibration curve.

### **Visualizations**

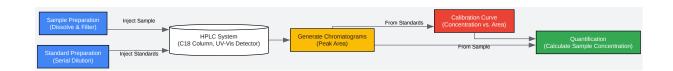


The following diagrams illustrate the key experimental workflows described in this guide.



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Caption: Workflow for the synthesis of **1-Naphthol-3,6-disulfonic acid**.



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Caption: Workflow for the quantitative analysis by HPLC.

# **Applications**

- **1-Naphthol-3,6-disulfonic acid** is a versatile chemical intermediate with several industrial applications:
- Dye and Pigment Manufacturing: It is a crucial precursor in the synthesis of a wide range of azo dyes used in the textile, leather, and paper industries.[4]
- Cosmetic Industry: Utilized in the formulation of certain hair dyes due to its coloring properties.[4]
- Analytical Chemistry: Employed in various colorimetric assays and as a reagent for detecting specific chemical species.[4]



 Pharmaceutical Industry: It serves as an intermediate in the synthesis of certain pharmaceutical compounds and active pharmaceutical ingredients (APIs).[4]

## Safety and Handling

Based on GHS classifications, 1-Naphthol-3,6-disulfonic acid is considered an irritant.

- Hazard Statements:
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
- Precautions: Standard laboratory personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

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